

dillapiol isomers and their structural differences

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Compound of Interest

Compound Name: *Dillapiol*
CAS No.: *484-31-1*
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An In-depth Technical Guide to **Dillapiol** and Its Isomers: Structure, Differentiation, and Biological Significance

Authored by a Senior Application Scientist

Abstract

The phenylpropenes **dillapiol** and **apiol**, along with their related isomers, represent a class of naturally occurring bioactive compounds with significant pharmacological and toxicological profiles. Despite sharing the same molecular formula ($C_{12}H_{14}O_4$), their structural variations—specifically the substitution patterns on the benzene ring—give rise to distinct biological activities. This technical guide provides a comprehensive examination of the structural differences between **dillapiol** and its primary isomer, **apiol**. It details methodologies for their extraction, purification, and analytical differentiation, and offers a comparative analysis of their biological effects, underpinned by structure-activity relationship insights. This document is intended for researchers, scientists, and professionals in drug development who require a deep, mechanistic understanding of these compounds.

Introduction: The Phenylpropene Family of Isomers

Dillapiol and **apiol** are substituted allylbenzenes, a class of organic compounds characterized by a benzene ring attached to a propenyl group. They are prominent constituents of the essential oils of several plant species, notably from the Apiaceae family (e.g., parsley, dill) and Piperaceae family (e.g., *Piper aduncum*).

The core scientific interest in these molecules stems from their isomeric nature. Positional isomers, such as **dillapiol** and **apiol**, possess the same atoms and functional groups but differ in their arrangement on the aromatic ring. This subtle distinction is not merely academic; it profoundly influences their stereochemistry, reactivity, and, most importantly, their interaction with biological systems. Understanding these structural nuances is therefore critical for harnessing their therapeutic potential while mitigating toxicological risks.

The Core Directive: Structural Elucidation of Dillapiol and Apiol

The fundamental difference between **dillapiol** and **apiol** lies in the placement of two methoxy (-OCH_3) groups and one allyl ($\text{-CH}_2\text{-CH=CH}_2$) group around a methylenedioxybenzene core.

Dillapiol (Dill Apiol)

Dillapiol is primarily extracted from dill weed and fennel root.^[1] Its formal IUPAC name is 4,5-dimethoxy-6-prop-2-enyl-1,3-benzodioxole.^{[2][3]} In this structure, the two methoxy groups are positioned adjacent to each other at the C4 and C5 positions of the benzodioxole ring system.

- Molecular Formula: $\text{C}_{12}\text{H}_{14}\text{O}_4$ ^[2]
- Molar Mass: 222.24 g/mol ^[1]
- Key Structural Feature: Vicinal (adjacent) dimethoxy substitution.

Caption: Chemical structure of **Dillapiol**.

Apiol (Parsley Apiol)

Apiol, as its common name suggests, is abundant in the essential oil of parsley (*Petroselinum crispum*) and celery leaf.^{[4][5]} Its IUPAC name is 4,7-dimethoxy-5-(prop-2-en-1-yl)-1,3-

benzodioxole.[4][6] The critical distinction from **dillapiol** is the location of the methoxy groups at the C4 and C7 positions, placing them on opposite sides of the allyl substituent.

- Molecular Formula: $C_{12}H_{14}O_4$ [4][7]
- Molar Mass: 222.24 g/mol [6]
- Key Structural Feature: Methoxy groups are not adjacent.

Caption: Chemical structure of Apiol.

Comparative Summary

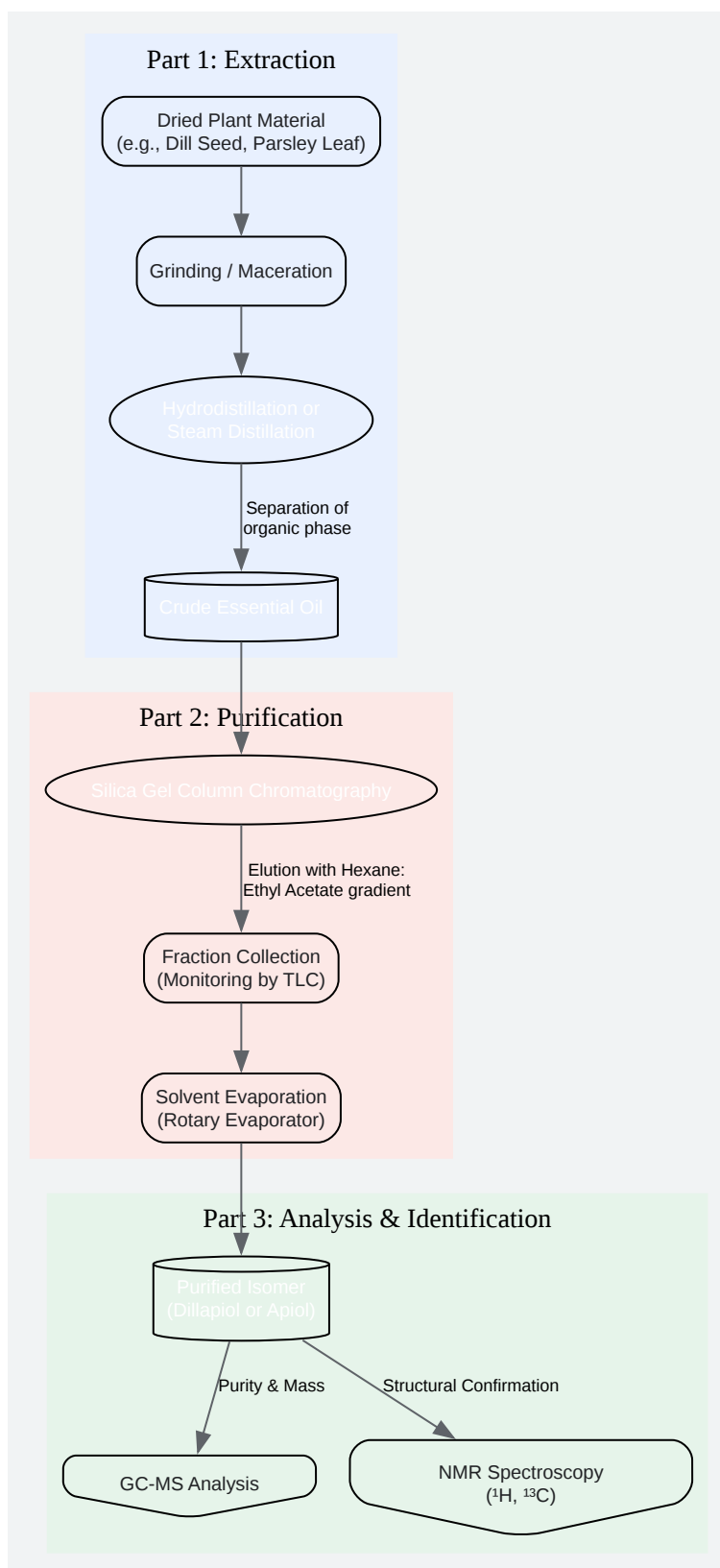
The structural isomerism is clearly defined by the substituent positions on the benzodioxole ring.

Property	Dillapiol	Apiol (Parsley Apiol)
IUPAC Name	4,5-dimethoxy-6-prop-2-enyl-1,3-benzodioxole[3]	4,7-dimethoxy-5-(prop-2-en-1-yl)-1,3-benzodioxole[6]
Molecular Formula	$C_{12}H_{14}O_4$ [3]	$C_{12}H_{14}O_4$ [8]
Molar Mass	222.24 g/mol [1]	222.24 g/mol [6]
CAS Number	484-31-1[1]	523-80-8[4]
Key Structural Difference	Methoxy groups at C4, C5 (adjacent)	Methoxy groups at C4, C7 (non-adjacent)

Isolation and Analytical Differentiation Protocols

The accurate study of **dillapiol** or **apiol** requires their isolation from natural sources and unambiguous structural confirmation. The choice of protocol is dictated by the need to separate volatile compounds with very similar physical properties.

Experimental Workflow: From Plant Material to Pure Isomer



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Caption: Workflow for isomer extraction and analysis.

Step-by-Step Methodologies

Protocol 1: Extraction via Hydrodistillation

- Preparation: Weigh 200 g of dried and coarsely ground plant material (e.g., dill seeds for **dillapiol**, parsley seeds for **apiol**).
- Apparatus: Place the material in a 2 L round-bottom flask and add 1 L of deionized water. Set up a Clevenger-type apparatus for distillation.
- Distillation: Heat the flask to boiling and maintain a steady distillation rate for 3-4 hours. The steam carries the volatile essential oils.
- Collection: The distillate condenses and collects in the Clevenger arm. The less dense essential oil will form a layer on top of the aqueous phase.
- Separation: Carefully collect the oil layer. Dry the crude oil over anhydrous sodium sulfate to remove residual water. Store at 4°C in a sealed, dark vial.
 - Causality: This method is effective because phenylpropenes are volatile and co-distill with steam at a temperature below their decomposition point. The Clevenger apparatus provides a continuous separation of the immiscible oil.

Protocol 2: Purification by Column Chromatography

- Column Preparation: Prepare a slurry of silica gel (60-120 mesh) in n-hexane and pack it into a glass column (e.g., 50 cm length, 3 cm diameter).
- Sample Loading: Dissolve 1 g of the crude essential oil in a minimal volume of n-hexane and load it onto the top of the silica column.
- Elution: Begin elution with 100% n-hexane. Gradually increase the polarity of the mobile phase by introducing ethyl acetate in a stepwise gradient (e.g., 99:1, 98:2, 95:5 v/v hexane:ethyl acetate).
- Fraction Collection: Collect fractions (e.g., 10 mL each) and monitor the separation using Thin-Layer Chromatography (TLC) with the same solvent system.

- Pooling and Evaporation: Combine the fractions containing the pure target compound (as determined by TLC) and remove the solvent under reduced pressure using a rotary evaporator.
 - Self-Validation: The purity of the fractions must be continuously checked by TLC. A single spot on the TLC plate under various solvent systems is a strong indicator of a pure compound, which is then definitively confirmed by analytical techniques.

Analytical Characterization for Isomer Differentiation

Simple physical properties are insufficient to distinguish between **dillapiol** and **apiol**. Advanced spectroscopic methods are required.

Analytical Technique	Role in Isomer Differentiation
GC-MS	Separates isomers based on slight differences in polarity and boiling point, resulting in distinct retention times. Both will show an identical molecular ion peak ($m/z = 222$), but their fragmentation patterns may differ slightly.
^1H NMR	Provides the most definitive evidence. The number and splitting patterns of the aromatic protons are different. Apiol will show a single aromatic proton, while dillapiol will show two. The chemical shifts of the methoxy groups will also be distinct due to their different electronic environments.
^{13}C NMR	Complements ^1H NMR by showing the number of unique carbon atoms. The chemical shifts of the aromatic carbons, particularly those bonded to the methoxy groups, will differ significantly between the two isomers, confirming the substitution pattern.

Comparative Biological Activity and Toxicological Profile

The structural variance between **dillapiol** and **apiol** directly translates to different pharmacological targets and safety profiles.

Structure-Activity Relationship Insights

The positioning of the methoxy groups is the primary driver of differential activity. This arrangement alters the molecule's overall polarity, steric hindrance, and electronic distribution, which in turn governs how it fits into the active site of enzymes or receptors.

- **Dillapiol**'s adjacent methoxy groups may create a specific electronic and steric conformation that favors binding to the active site of cytochrome P450 3A4 (CYP3A4).[2]
- **Apiol**'s more separated methoxy groups result in a different molecular shape and dipole moment, leading to a preferential interaction with the CYP1A subfamily of enzymes.[9]

Summary of Biological and Toxicological Data

Feature	Dillapiol	Apiol (Parsley Apiol)
Primary Pharmacological Activities	- Potent inhibitor of CYP3A4[2]- Anti-inflammatory[10][11]- Antifungal & Antibacterial[12][13]- Insecticidal synergist[1][14]	- Historically used as an abortifacient and emmenagogue[4][15]- Spasmolytic[16]- Diuretic[5][17]- Inhibitor of CYP1A1 and CYP1A2[9]- Antibacterial[18]
Mechanism of Action (Example)	Inhibition of CYP450 enzymes, potentially modulating drug metabolism.[2] Anti-inflammatory effects linked to modulation of COX-2 expression.[11]	Mixed-type inhibition of CYP1A enzymes, which can affect the metabolism of xenobiotics.[9] Uterotonic effects are likely responsible for its historical use in menstrual disorders.[15]
Toxicological Profile	Generally considered to have low toxicity.[10] No carcinogenicity was detected in mice.[1]	Can cause severe liver and kidney damage in high doses. [4][16] Its use as an abortifacient has been linked to fatalities.[4]

Conclusion

Dillapiol and **apiol** are prime examples of how subtle changes in molecular architecture can lead to divergent biological functions. **Dillapiol** is defined by its 4,5-dimethoxy substitution, while **apiol** is characterized by a 4,7-dimethoxy pattern. This seemingly minor positional shift is sufficient to alter their primary enzyme targets (CYP3A4 vs. CYP1A), resulting in distinct pharmacological profiles and significantly different levels of toxicity. For researchers in drug discovery and natural product chemistry, a rigorous approach combining precise extraction, chromatographic purification, and definitive spectroscopic analysis (especially NMR) is paramount. This ensures that any downstream biological investigation is based on an unambiguously identified and pure isomeric compound, upholding the integrity and reproducibility of the scientific findings.

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